

A Comparative Guide to the ^{13}C NMR Characterization of 1-(dimethoxymethyl)azepane

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Compound of Interest

Compound Name: 1-(Dimethoxymethyl)hexahydro-1H-azepine

CAS No.: 32895-16-2

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This guide provides an in-depth analysis of the ^{13}C NMR spectroscopic signature of 1-(dimethoxymethyl)azepane, a valuable synthetic intermediate in pharmaceutical research. Due to the limited availability of experimental spectra for this specific compound, this guide leverages predictive methodologies and comparative analysis with structurally analogous compounds to provide a robust framework for its characterization. This approach not only facilitates the identification of 1-(dimethoxymethyl)azepane but also deepens the understanding of structure-spectra correlations in related N-substituted heterocyclic systems.

The Significance of ^{13}C NMR in Structural Elucidation

^{13}C Nuclear Magnetic Resonance (NMR) spectroscopy is a cornerstone technique in organic chemistry for the unambiguous determination of molecular structure. By probing the magnetic properties of the ^{13}C nucleus, this method provides information on the number of non-equivalent carbon atoms in a molecule and their respective electronic environments.^{[1][2][3]} The chemical shift of each carbon signal is highly sensitive to its local chemical environment, including the nature of neighboring atoms and functional groups.^{[4][5]}

For a molecule such as 1-(dimethoxymethyl)azepane, ^{13}C NMR is indispensable for confirming the integrity of the azepane ring and verifying the successful installation of the dimethoxymethyl group onto the nitrogen atom.

Predicted ^{13}C NMR Spectrum of 1-(dimethoxymethyl)azepane

In the absence of a publicly available experimental spectrum, a predicted ^{13}C NMR spectrum provides a reliable starting point for the characterization of 1-(dimethoxymethyl)azepane. The following table outlines the predicted chemical shifts, which are calculated based on established empirical data and computational algorithms.

Carbon Atom	Predicted Chemical Shift (ppm)	Assignment Rationale
C1 (Acetal CH)	102.5	The acetal carbon is deshielded due to the two adjacent electronegative oxygen atoms, placing it significantly downfield.
C2, C7 (α -CH ₂)	52.0	These carbons are adjacent to the nitrogen atom, which is less electronegative than oxygen but still deshielding.
C3, C6 (β -CH ₂)	28.0	These carbons are further from the heteroatom and are in a typical alkane-like environment.
C4, C5 (γ -CH ₂)	26.5	These carbons are the most shielded within the azepane ring, exhibiting a characteristic upfield chemical shift.
Methoxy (OCH ₃)	54.0	The methoxy carbons are directly attached to an electronegative oxygen atom, resulting in a downfield shift compared to typical alkyl carbons.

Disclaimer: Predicted chemical shifts are for guidance and may vary from experimental values.

Comparative ¹³C NMR Analysis

To build confidence in the predicted spectrum and to highlight the unique spectral features of 1-(dimethoxymethyl)azepane, a comparative analysis with structurally related compounds is essential.

Azepane: The Parent Ring System

Azepane serves as the foundational reference for the chemical shifts of the seven-membered ring.

Carbon Atom	Experimental Chemical Shift (ppm)
C2, C7	48.1
C3, C6	28.8
C4, C5	27.9

Solvent: CDCl₃

Analysis: Comparing the predicted shifts for the azepane ring in 1-(dimethoxymethyl)azepane to the experimental data for unsubstituted azepane reveals a downfield shift for the α -carbons (C2 and C7). This is a direct consequence of the electron-withdrawing effect of the N-substituted dimethoxymethyl group.

N-Formylazepane: The Amide Analogue

N-formylazepane provides an interesting comparison, featuring a carbonyl group attached to the nitrogen atom.

Carbon Atom	Experimental Chemical Shift (ppm)
C=O	162.5
C2	47.5 (trans), 41.5 (cis)
C7	47.5 (trans), 41.5 (cis)
C3, C6	28.5 (trans), 27.0 (cis)
C4, C5	26.5 (trans), 25.0 (cis)

Solvent: CDCl₃. Note: Rotational isomers (cis/trans) are observed due to hindered rotation around the N-C=O bond.

Analysis: The most striking difference is the presence of the highly deshielded carbonyl carbon at 162.5 ppm in N-formylazepane. Furthermore, the α -carbons (C2 and C7) in N-formylazepane are at a higher field compared to the predicted values for 1-(dimethoxymethyl)azepane. This suggests that the dimethoxymethyl group has a stronger deshielding effect on the adjacent ring carbons than the formyl group.

N,N-Dimethylformamide dimethyl acetal: Isolating the Acetal Moiety

This compound allows for a direct comparison of the dimethoxymethyl group's spectral signature.

Carbon Atom	Experimental Chemical Shift (ppm)
Acetal CH	101.2
Methoxy (OCH ₃)	53.5
N-Methyl (NCH ₃)	38.0

Solvent: CDCl₃

Analysis: The chemical shift of the acetal carbon in N,N-dimethylformamide dimethyl acetal (101.2 ppm) is in excellent agreement with the predicted value for 1-(dimethoxymethyl)azepane (102.5 ppm). Similarly, the methoxy carbons are also in close agreement. This provides strong evidence for the accuracy of the predicted chemical shifts for the N-substituent in the target molecule.

Summary of Comparative Data

Compound	Acetal CH (ppm)	α -CH ₂ (ppm)	β -CH ₂ (ppm)	γ -CH ₂ (ppm)	Methoxy (ppm)	Other
1-(dimethoxymethyl)azepane (Predicted)	102.5	52.0	28.0	26.5	54.0	-
Azepane (Experimental)	-	48.1	28.8	27.9	-	-
N-Formylazepane (Experimental)	-	41.5-47.5	27.0-28.5	25.0-26.5	-	C=O: 162.5
N,N-Dimethylformamide dimethyl acetal (Experimental)	101.2	-	-	-	53.5	N-CH ₃ : 38.0

Experimental Protocol for ¹³C NMR Acquisition

A standard proton-decoupled ¹³C NMR spectrum should be acquired to obtain singlet signals for each unique carbon atom.^[6]

1. Sample Preparation:

- Accurately weigh approximately 20-50 mg of the purified 1-(dimethoxymethyl)azepane.
- Dissolve the sample in approximately 0.6 mL of a deuterated solvent (e.g., CDCl₃, DMSO-d₆). The choice of solvent can slightly influence chemical shifts.

- Transfer the solution to a clean, dry 5 mm NMR tube.

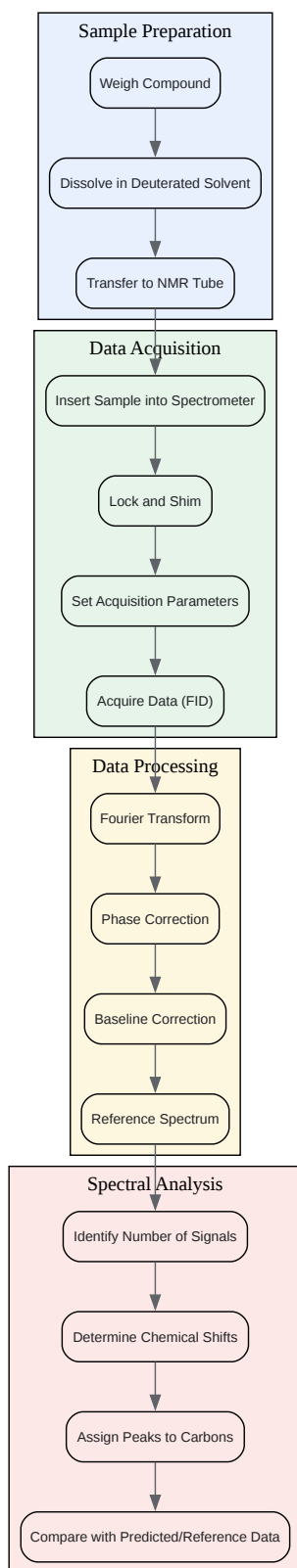
2. Instrument Setup and Data Acquisition:

- The following parameters are typical for a 400 MHz NMR spectrometer.
 - Pulse Program: A standard single-pulse experiment with broadband proton decoupling (e.g., zgpg30 on Bruker instruments).
 - Solvent: Specify the deuterated solvent used for the lock channel.
 - Temperature: Set to a constant temperature, typically 298 K.
 - Spectral Width: A range of 0-220 ppm is generally sufficient for most organic molecules.[\[7\]](#)
 - Acquisition Time: Typically 1-2 seconds.
 - Relaxation Delay (d1): A delay of 2-5 seconds is recommended to allow for full relaxation of the carbon nuclei, which is important for accurate integration, although integration is not typically the primary focus in ^{13}C NMR.
 - Number of Scans (ns): Due to the low natural abundance of ^{13}C , a larger number of scans (e.g., 128 to 1024 or more) is required to achieve an adequate signal-to-noise ratio.[\[7\]](#)

3. Data Processing:

- Apply a Fourier transform to the acquired free induction decay (FID).
- Phase correct the spectrum to obtain pure absorption lineshapes.
- Apply a baseline correction to ensure a flat baseline.
- Reference the spectrum to the solvent peak (e.g., CDCl_3 at 77.16 ppm) or an internal standard like tetramethylsilane (TMS) at 0.00 ppm.

Logical Workflow for ^{13}C NMR Analysis



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Caption: Workflow for ^{13}C NMR characterization.

Conclusion

This guide has provided a comprehensive framework for the ^{13}C NMR characterization of 1-(dimethoxymethyl)azepane. By integrating predictive data with a thorough comparative analysis of structurally related compounds, we have established a clear and reliable set of expectations for the ^{13}C NMR spectrum of this molecule. The key distinguishing features are the downfield acetal carbon signal around 102.5 ppm and the deshielded α -carbons of the azepane ring at approximately 52.0 ppm. The detailed experimental protocol and logical workflow further equip researchers with the necessary tools for the successful acquisition and interpretation of ^{13}C NMR data for this and similar compounds, ensuring confidence in their structural assignments.

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